

# Clarification of "TG 41" and Proper Disposal Procedures for Associated Radioactive Materials

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Compound of Interest		
Compound Name:	TG 41	
Cat. No.:	B15578536	Get Quote

Initially, it is important to clarify that "**TG 41**" does not refer to a chemical substance but to the American Association of Physicists in Medicine's (AAPM) Task Group Report #41. This report, titled "Remote Afterloading Technology," provides guidance on the use of devices that remotely insert and retract sealed radioactive sources for a medical procedure known as brachytherapy, a form of radiation therapy. Therefore, the proper disposal procedures in this context pertain to the sealed radioactive sources used in these brachytherapy devices.

The disposal of these radioactive sources is a critical component of laboratory and clinical safety, governed by strict regulatory frameworks to protect researchers, scientists, drug development professionals, and the public from radiation exposure. The following information provides essential safety and logistical guidance for the proper management and disposal of these sources.

### **Core Principles of Radioactive Source Disposal**

The primary objective in managing radioactive waste from brachytherapy is to minimize radiation exposure, adhering to the principle of "As Low As Reasonably Achievable" (ALARA). The disposal process involves several key stages, from initial handling and storage to final disposition, all of which are regulated by national and international bodies such as the U.S. Nuclear Regulatory Commission (NRC) and the Department of Transportation (DOT).

There are three main pathways for the disposal of sealed brachytherapy sources:







- Decay-in-Storage (DIS): This method is suitable for radionuclides with short half-lives. The
  sources are securely stored in a shielded location until their radioactivity has decayed to a
  level indistinguishable from background radiation. At this point, they can be disposed of as
  regular waste, provided all radiation symbols are removed or defaced.
- Return to Manufacturer/Supplier: This is a common and often required method for many sealed sources. Manufacturers and suppliers typically have programs to take back used or decayed sources for recycling or disposal.
- Disposal at a Licensed Low-Level Radioactive Waste (LLRW) Facility: For sources with long half-lives that cannot be returned to the manufacturer, disposal at a licensed LLRW facility is the required pathway.

## Quantitative Data: Radionuclides in Brachytherapy

The choice of disposal method is heavily dependent on the radionuclide's half-life. Below is a table summarizing the half-lives of common radionuclides used in brachytherapy.



Radionuclide	Symbol	Half-Life	Typical Use
Iridium-192	<sup>192</sup>  r	73.8 days	High-Dose-Rate (HDR) and Low-Dose- Rate (LDR) temporary implants
Cobalt-60	<sup>60</sup> Co	5.27 years	HDR and teletherapy
Cesium-137	<sup>137</sup> Cs	30.17 years	LDR temporary implants
lodine-125	125	59.4 days	LDR permanent implants (seeds)
Palladium-103	<sup>103</sup> Pd	16.99 days	LDR permanent implants (seeds)
Gold-198	<sup>198</sup> Au	2.7 days	LDR permanent implants (seeds)
Ytterbium-169	<sup>169</sup> Yb	32 days	LDR and HDR temporary implants
Strontium-90	<sup>90</sup> Sr	28.79 years	Surface applications (e.g., ophthalmic)

## **Experimental Protocols**

A critical procedure in the safe management of sealed radioactive sources is the leak test, which ensures the integrity of the source encapsulation.

Detailed Methodology for Sealed Source Leak Testing:

Objective: To verify that a sealed radioactive source is not leaking radioactive material.

Frequency: Typically required every six months, unless otherwise specified by the license or manufacturer. Sources with a half-life of 30 days or less are exempt.[1][2]

Materials:

### Safety Operating Guide



- Leak test kit (containing swabs, wetting agent, and sample container)
- Personal Protective Equipment (PPE): disposable gloves
- Radiation survey meter
- Tongs or forceps for remote handling
- · Labeling materials

#### Procedure:

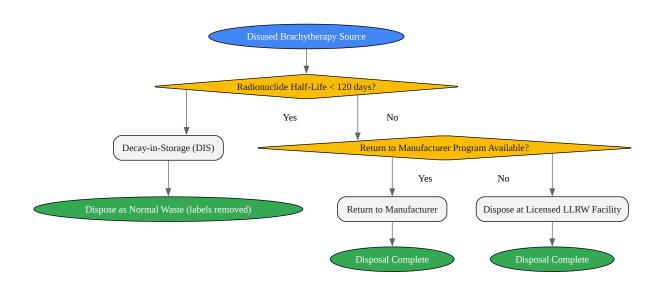
- Preparation:
  - Don appropriate PPE, including disposable gloves.
  - Prepare a clean, designated area for the test.
  - Using a survey meter, measure the background radiation level in the area.
- Wipe Sample Collection:
  - Using tongs, retrieve the sealed source from its shielded container.
  - Take a swab from the leak test kit. If not pre-moistened, apply the recommended wetting agent (e.g., alcohol or distilled water).
  - Carefully wipe all accessible surfaces of the sealed source where contamination might accumulate, such as edges and joins.[3][4]
  - Place the used swab into the sample container (e.g., a vial or small bag) provided in the kit.
  - Securely close and label the sample container with the source's serial number, radionuclide, and the date of the test.
- Survey and Storage:
  - Return the sealed source to its shielded container.



- Perform a survey of the work area and your hands to check for any contamination.
- Sample Analysis:
  - The wipe sample must be analyzed by a person or facility licensed by the NRC or an Agreement State to perform such analysis.[5]
  - The analysis must be capable of detecting the presence of 185 Becquerels (0.005 microcuries) of removable radioactive material.[5]
- Action on Positive Result:
  - If the test reveals removable contamination of 185 Bq or more, the source is considered to be leaking.
  - Immediately withdraw the source from service and place it in secure, shielded storage.
  - Notify the facility's Radiation Safety Officer (RSO) immediately.
  - The leaking source must be decontaminated, repaired, or disposed of by an authorized licensee.
  - A report must be filed with the NRC or Agreement State within 5 days of the test.[1][2]
- Record Keeping:
  - Maintain a record of all leak test results for at least three years. The record should include
    the model and serial number of the source, the radionuclide, the test date, the measured
    activity of the sample, and the name of the individual who performed the test.

## **Mandatory Visualizations**

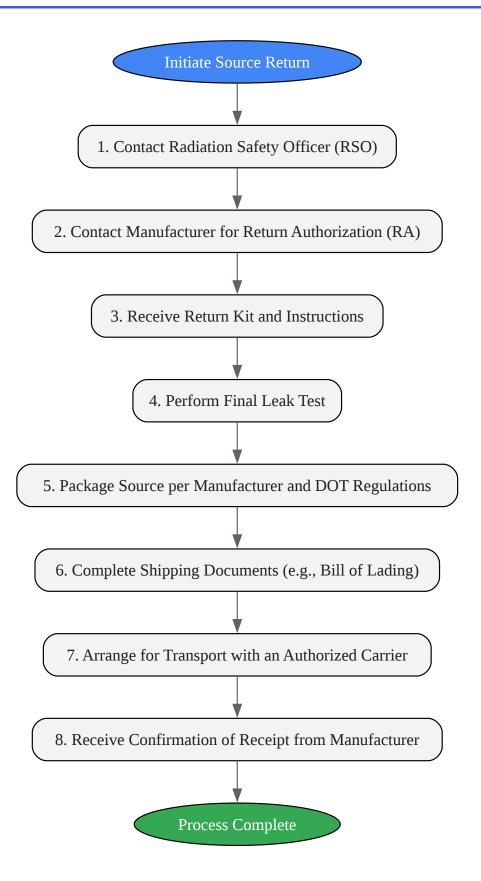




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Caption: Decision pathway for the disposal of sealed brachytherapy sources.





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Caption: Workflow for returning a used brachytherapy source to the manufacturer.



# Procedural Guidance: Returning Sources to the Manufacturer

Returning a disused radioactive source to the manufacturer is a regulated process that ensures the safe and secure transfer of radioactive material.

#### Step-by-Step Guide:

- Initial Notification: The process begins by notifying the facility's Radiation Safety Officer (RSO) of the intent to dispose of a source.
- Contact Manufacturer: The RSO or a designated individual will contact the source manufacturer to request a Return Authorization (RA) number and a source return kit.
- Receive Return Kit: The manufacturer will provide a kit containing the necessary packaging materials, instructions, and forms.
- Perform Final Leak Test: A final leak test must be performed and documented to ensure the source's integrity before shipment, unless it has been tested within the last six months.
- Packaging: The source must be packaged in strict accordance with the manufacturer's instructions and the Department of Transportation (DOT) regulations for the transport of radioactive materials (e.g., 49 CFR Parts 171-180). This typically involves placing the source in its original shielded container (often called a "pig") and then into a certified shipping container (e.g., a Type A package).[6][7][8]
- Labeling and Documentation: The exterior of the package must be correctly labeled with the
  proper shipping name (e.g., "UN2915, Radioactive material, Type A package"), hazard labels
  (e.g., "RADIOACTIVE YELLOW-II"), and markings. All required shipping papers, including a
  Bill of Lading and the manufacturer's return forms, must be accurately completed.
- Transportation: The package must be transported by a carrier authorized to handle radioactive materials. The RSO will coordinate the pickup and shipment.
- Confirmation and Record Keeping: The facility should receive a confirmation of receipt from the manufacturer. All records related to the transfer and disposal of the source must be maintained as required by the facility's license and regulatory requirements.



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